

An In-depth Technical Guide to the Physical Properties of 1-Bromodecane-d21

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Compound of Interest

Compound Name: 1-Bromodecane-d21

CAS No.: 98195-39-2

Cat. No.: B1284251

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **1-Bromodecane-d21**, a deuterated analog of 1-bromodecane. This document is intended for researchers and professionals in the fields of chemical synthesis and drug development who utilize stable isotope-labeled compounds.

Core Physical and Chemical Data

1-Bromodecane-d21, also known as Decyl bromide-d21, is a valuable synthetic intermediate. [1][2] Its high isotopic purity makes it suitable for a range of applications, including use as an internal standard in mass spectrometry-based studies or for introducing a deuterated decyl chain in the synthesis of complex molecules.

Table 1: Quantitative Physical and Chemical Properties of **1-Bromodecane-d21**

Property	Value
Molecular Weight	242.31 g/mol [1][2]
Linear Formula	CD ₃ (CD ₂) ₈ CD ₂ Br
Boiling Point	238 °C (literature value)
Density	1.166 g/mL at 25 °C
Isotopic Purity	98 atom % D
Chemical Purity	95%

Note: The physical properties of the non-deuterated 1-bromodecane are very similar, with a molecular weight of 221.18 g/mol , a boiling point of 238 °C, a density of 1.066 g/mL at 25 °C, and a refractive index of n₂₀/D 1.456.

Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of **1-Bromodecane-d21** are not readily available in the public domain. The reported values are generally provided by commercial suppliers and are based on their internal quality control procedures. However, a general methodology for the synthesis of its non-deuterated analog, 1-bromodecane, can be described and would be analogous for the deuterated compound, starting from 1-decanol-d22.

General Synthesis Protocol for 1-Bromodecane (Analogous for **1-Bromodecane-d21**)

This protocol describes the synthesis of 1-bromodecane from 1-decanol. The synthesis of **1-Bromodecane-d21** would follow a similar procedure, substituting 1-decanol with 1-decanol-d22.

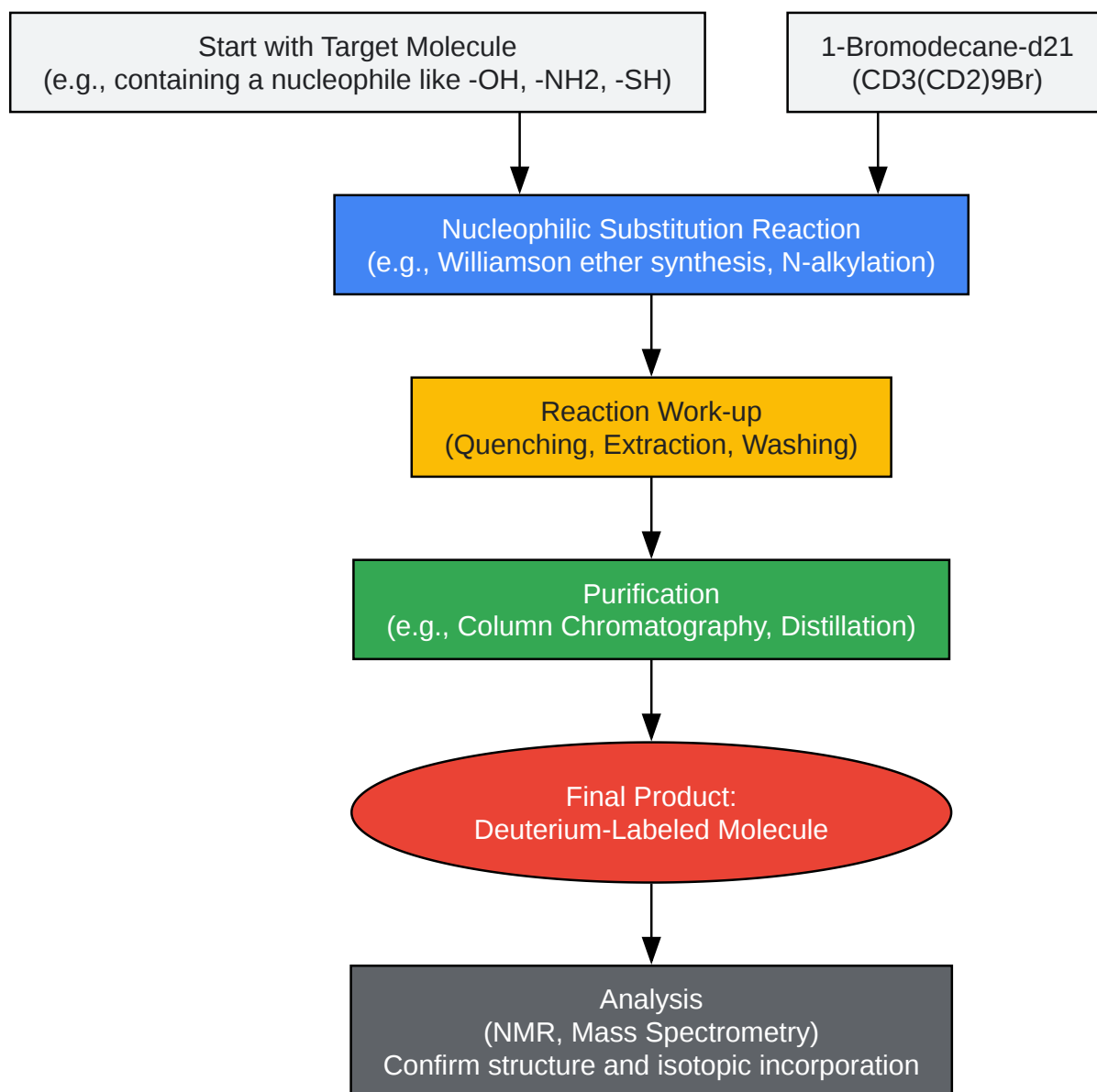
- **Reaction Setup:** 1 mole of 1-decanol is cooled and treated with 0.5 moles of concentrated sulfuric acid, followed by the addition of 1.25 moles of 48% hydrogen bromide.
- **Reflux:** The resulting mixture is boiled under reflux for 6 hours.
- **Distillation:** The product is then steam-distilled.

- **Purification:** The collected 1-bromodecane is separated. To remove the ether by-product, the crude product is washed twice with approximately one-fifth of its volume of cold, concentrated sulfuric acid or hydrochloric acid.
- **Washing and Drying:** The product is subsequently washed with water, neutralized with a sodium bicarbonate solution, and washed with water again. It is then dried over calcium chloride.
- **Final Distillation:** The final product is purified by distillation through a 20-cm Vigreux column to yield pure 1-bromodecane.

Applications and Workflow

1-Bromodecane-d21 primarily serves as a synthetic intermediate or building block. It is used to introduce a deuterated decyl group into a target molecule. This is particularly useful in pharmaceutical research for metabolism studies (DMPK), where the deuterium labeling can help in tracking the metabolic fate of a drug candidate.

The general workflow for utilizing **1-Bromodecane-d21** in a synthetic context is depicted below.



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Caption: General workflow for the use of **1-Bromodecane-d21** as a synthetic intermediate.

Safety and Handling

While specific safety data for the deuterated compound is limited, the safety profile is expected to be very similar to that of 1-bromodecane.

- **Handling:** Use with adequate ventilation and wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling.
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents and strong bases.
- **First Aid:** In case of contact with eyes, flush with plenty of water for at least 15 minutes. For skin contact, flush with plenty of water. If inhaled, move to fresh air. If ingested, do not induce vomiting and seek immediate medical attention.

This document provides a summary of the available technical data for **1-Bromodecane-d21**. For detailed safety information, always refer to the Safety Data Sheet (SDS) provided by the supplier.

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References

- 1. 1-溴癸烷-d21 98 atom % D | Sigma-Aldrich [sigmaaldrich.com]
- 2. 1-Bromodecane (D₂₁, 98%)- Cambridge Isotope Laboratories, DLM-3097-1 [isotope.com]
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